

A Technical Guide to 2-(Diphenylphosphino)benzaldehyde (CAS 50777-76-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Diphenylphosphino)benzaldehyde

Cat. No.: B1302527

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-(Diphenylphosphino)benzaldehyde**, an organophosphorus compound with significant applications in catalysis and organic synthesis. Its unique bifunctional nature, featuring both a diphenylphosphino group and a benzaldehyde moiety, makes it a versatile ligand and synthetic intermediate.

Core Chemical and Physical Properties

2-(Diphenylphosphino)benzaldehyde is a yellow solid that is soluble in common organic solvents.^[1] Its dual functionality allows for diverse reactivity, including coordination to transition metals via the phosphine group and nucleophilic additions at the aldehyde.^[2] This structure is pivotal to its role in coordination chemistry and catalysis.^{[2][3]}

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	50777-76-9	[1] [2] [4] [5]
Molecular Formula	C ₁₉ H ₁₅ OP	[1] [4] [6]
Molecular Weight	290.30 g/mol	[4] [5] [6]
Appearance	White to yellow powder/solid	[1] [2] [7]
Melting Point	112-119 °C	[1] [5] [6] [8]
Solubility	Soluble in common organic solvents	[1] [2]
SMILES	<chem>O=Cc1ccccc1P(c2ccccc2)c3ccccc3</chem>	[5] [8] [9]
InChI Key	DRCPJRZHAJMWOU-UHFFFAOYSA-N	[1] [2] [5] [8]

Safety and Handling

2-(Diphenylphosphino)benzaldehyde is classified as an irritant. Standard laboratory safety protocols should be followed, including the use of personal protective equipment.

Table 2: GHS Safety Information

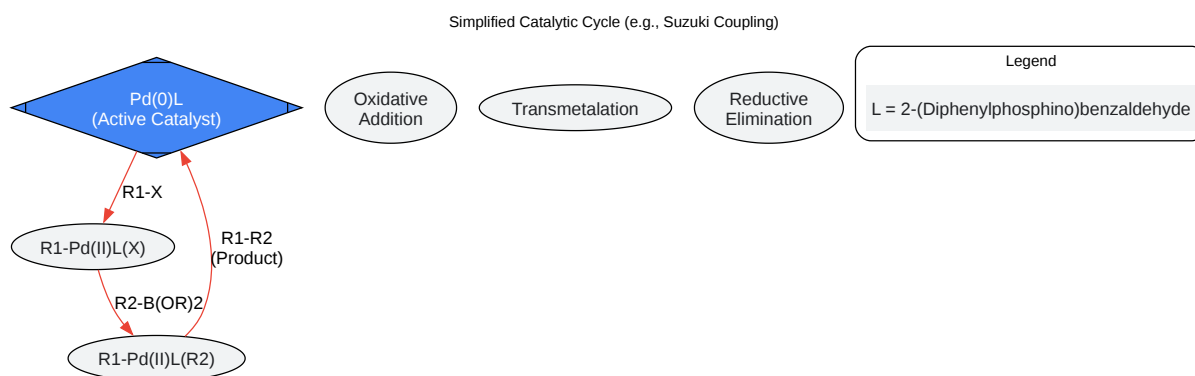
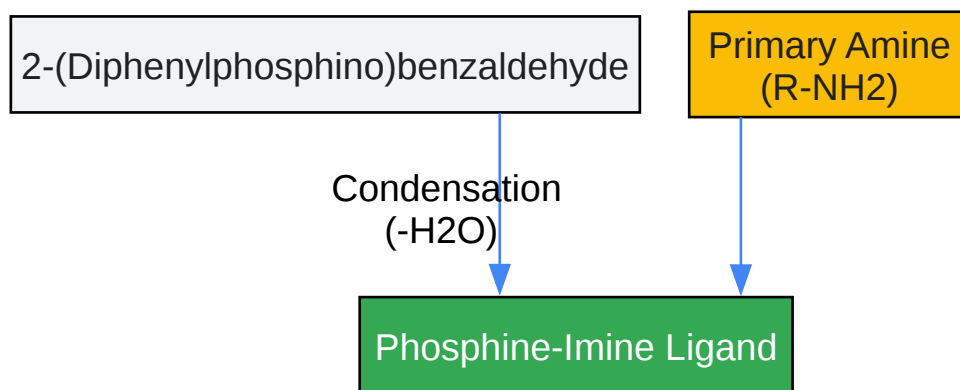
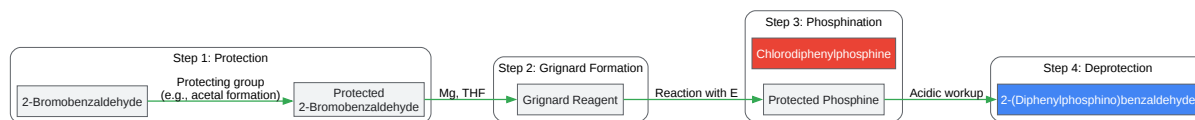
Category	Information	References
Pictogram	GHS07 (Exclamation mark)	[1]
Signal Word	Warning	[1][5][8]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][5][8]
Precautionary Statements	P261, P264, P280, P302+P352, P304+P340, P305+P351+P338	[1][5][8]
Personal Protective Equipment	Dust mask (type N95), eye shields, gloves	[5][8]
Storage Class Code	11 (Combustible Solids)	[5][8]

Experimental Protocols and Reactivity

Synthesis Protocol

The first reported synthesis of **2-(Diphenylphosphino)benzaldehyde** involves a Grignard reaction.[1] The general steps are outlined below.

Experimental Workflow: Synthesis of **2-(Diphenylphosphino)benzaldehyde**



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References

- 1. 2-Diphenylphosphinobenzaldehyde - Wikipedia [en.wikipedia.org]
- 2. CAS 50777-76-9: 2-(Diphenylphosphino)benzaldehyde [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. scbt.com [scbt.com]
- 5. 2-(Diphenylphosphino)benzaldehyde 97 50777-76-9 [sigmaaldrich.com]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. strem.com [strem.com]
- 8. 2-(Diphenylphosphino)benzaldehyde 97 50777-76-9 [sigmaaldrich.com]
- 9. 2-(Diphenylphosphino)benzaldehyde 97 50777-76-9 [sigmaaldrich.com]
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Phone: (601) 213-4426

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